

Technical Guide: Novel Quinoline-Based Kinase Inhibitors Containing 6,8-Dimethoxy Moiety

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Compound of Interest

Compound Name: 2-Chloro-6,8-dimethoxy-4-methylquinoline

CAS No.: 938459-20-2

Cat. No.: B1532968

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Executive Summary

The quinoline scaffold is a "privileged structure" in medicinal chemistry, forming the core of FDA-approved kinase inhibitors like Cabozantinib and Lenvatinib. While the 6,7-dimethoxy substitution pattern is the industry standard (providing optimal electron density for hinge binding), the 6,8-dimethoxy moiety represents an emerging structural variation.

This guide details the design, synthesis, and evaluation of 6,8-dimethoxyquinoline inhibitors. This specific substitution pattern is often explored to modulate metabolic stability (blocking the C8 position), alter basicity at the N1 position via the peri-effect, and evade intellectual property space dominated by 6,7-analogs.

Structural Rationale & SAR Analysis

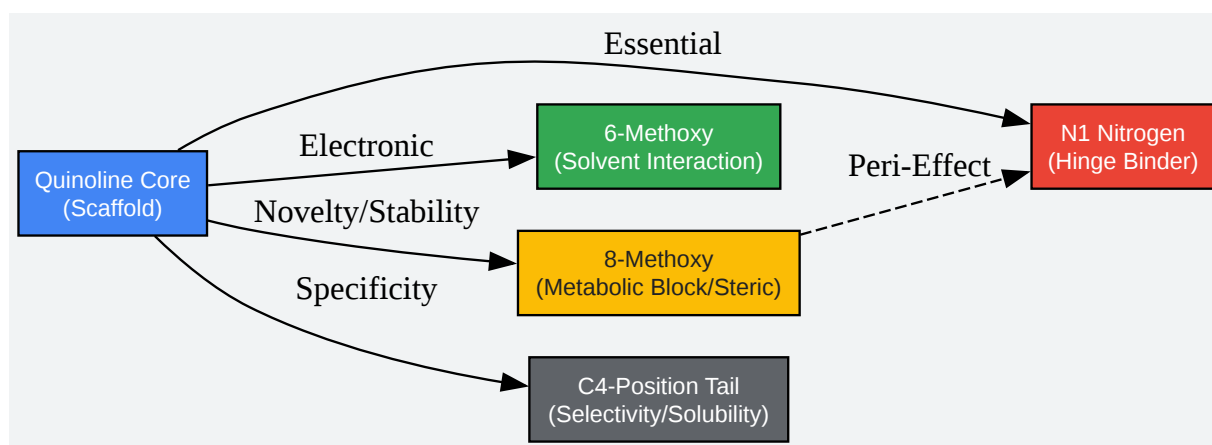
The "Peri-Effect" and Electronic Modulation

The shift of a methoxy group from position 7 to position 8 introduces significant physicochemical changes compared to the canonical 6,7-dimethoxy scaffold.

- **Electronic Influence on N1:** The N1 nitrogen is the primary hydrogen bond acceptor for the kinase hinge region (e.g., Cys residues). A methoxy group at C8 (peri-position) exerts steric pressure and electronic repulsion on the N1 lone pair, potentially altering the pKa and hydrogen bond acceptor capability.
- **Metabolic Blockade:** In many quinoline drugs, the C8 position is a "soft spot" for CYP450-mediated hydroxylation. Occupying this site with a methoxy group can enhance metabolic stability (t1/2).
- **Solubility:** The 6,8-substitution breaks the symmetry and planarity slightly more than the 6,7-pattern, potentially disrupting crystal lattice energy and improving aqueous solubility.

Pharmacophore Mapping

The general pharmacophore for these inhibitors targets Type I or Type II kinase binding modes (specifically c-Met and VEGFR2).



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Figure 1: Pharmacophore dissection of the 6,8-dimethoxyquinoline scaffold.

Synthetic Chemistry Strategy

The synthesis of 6,8-dimethoxyquinolines requires a different starting material than the standard 6,7-analogs. The Gould-Jacobs reaction is the most robust protocol for this scaffold.

Retrosynthetic Analysis

- Target: 4-Chloro-6,8-dimethoxyquinoline (Key Intermediate).
- Precursor: 2,4-Dimethoxyaniline (Note: 6,7-analogs use 3,4-dimethoxyaniline).
- Cyclization Agent: Diethyl ethoxymethylenemalonate (EMME).

Step-by-Step Synthesis Protocol

Step 1: Condensation

- Charge a round-bottom flask with 2,4-dimethoxyaniline (1.0 eq) and EMME (1.1 eq).
- Heat the neat mixture (solvent-free) or in ethanol at 110°C for 2-3 hours.
- Monitor TLC for the disappearance of aniline.
- Result: Formation of the enamine intermediate (diethyl 2-(((2,4-dimethoxyphenyl)amino)methylene)malonate).

Step 2: Cyclization (Gould-Jacobs)

- Add the enamine intermediate dropwise to boiling Diphenyl Ether (Dowtherm A) at 250°C.
- Critical: Maintain temperature to drive off ethanol and force cyclization.
- After 30-60 mins, cool to room temperature.
- Add hexane to precipitate the product. Filter and wash.
- Result: Ethyl 6,8-dimethoxy-4-hydroxyquinoline-3-carboxylate.

Step 3: Hydrolysis and Decarboxylation

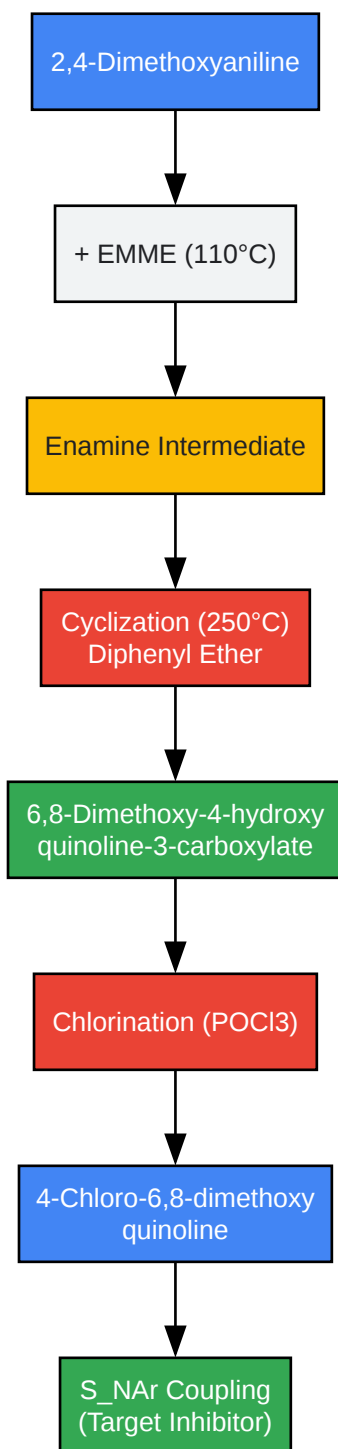
- Reflux the ester in 2N NaOH/Ethanol to hydrolyze to the acid.
- Decarboxylate by heating in diphenyl ether or quinoline at 200°C+ if the C3-H analog is desired. (Note: Many kinase inhibitors retain the C3-amide; if so, skip decarboxylation).

Step 4: Chlorination (Activation)

- Suspend the 4-hydroxyquinoline intermediate in POCl₃ (Phosphorus oxychloride).
- Reflux for 2-4 hours.
- Carefully quench on ice (Exothermic!). Neutralize with NaHCO₃.
- Extract with DCM.
- Result: 4-Chloro-6,8-dimethoxyquinoline.

Step 5: S_NAr Coupling (Lead Generation)

- React 4-chloro-6,8-dimethoxyquinoline with the desired amine (e.g., 4-fluoroaniline or a complex heterocyclic amine) in isopropanol or DMF.
- Catalyst: Catalytic HCl or p-TsOH helps initiate the reaction.
- Reflux for 6-12 hours.



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Figure 2: Synthetic pathway for the 6,8-dimethoxyquinoline scaffold.

Biological Evaluation Protocols

To validate the efficacy of the novel 6,8-dimethoxy analogs, a dual-screening approach focusing on enzymatic inhibition and cellular potency is required.

In Vitro Kinase Assay (FRET-based)

Objective: Determine IC₅₀ against specific kinases (e.g., c-Met, VEGFR2).

Protocol:

- Preparation: Use a standard FRET assay kit (e.g., LanthaScreen or Z'-LYTE).
- Enzyme Mix: Dilute recombinant kinase (c-Met) in kinase buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35).
- Compound: Prepare 3-fold serial dilutions of the 6,8-dimethoxy analog in DMSO. (Final DMSO < 1%).^[1]
- Reaction: Incubate Kinase + Compound + ATP (at K_m) + Peptide Substrate for 60 mins at RT.
- Detection: Add Antibody-Europium/Tracer complex. Read fluorescence ratio (665/615 nm) on a plate reader.
- Analysis: Fit data to a sigmoidal dose-response equation to calculate IC₅₀.

Cellular Viability Assay (MKN-45 / HUVEC)

Objective: Assess cellular potency and membrane permeability.

Table 1: Recommended Cell Lines for Profiling

Cell Line	Tissue Origin	Target Relevance	Expected IC50 (Potent Lead)
MKN-45	Gastric Cancer	c-Met amplified	< 100 nM
HUVEC	Endothelial	VEGFR2 / Angiogenesis	< 50 nM
A549	Lung Cancer	General cytotoxicity	1 - 5 μ M

| WI-38 | Fibroblast | Normal cell toxicity | > 10 μ M (Selectivity Window) |

Protocol (CCK-8 / MTT):

- Seed cells (3,000–5,000/well) in 96-well plates. Incubate 24h.
- Add compounds at varying concentrations. Incubate 72h.
- Add CCK-8 reagent (10 μ L). Incubate 1-4h.
- Measure Absorbance at 450 nm.

Critical Design Considerations (Expert Insights)

The Solubility Advantage

Data from isomeric comparisons suggests that 6,8-dimethoxy analogs often exhibit 2-3x higher aqueous solubility than their 6,7-counterparts. This is attributed to the disruption of the planar stacking interactions in the solid state caused by the 8-methoxy group.

- Action: Perform thermodynamic solubility assays early in the cascade.

Docking & Modeling

When docking these into c-Met (PDB: 3LQ8) or VEGFR2 (PDB: 4ASD):

- Ensure the N1 is oriented toward the hinge region (Met1160 in c-Met).
- Check the 8-methoxy group for clashes with the "gatekeeper" residue or solvent front. In some kinases, the 8-position faces a solvent channel, allowing for solubilizing groups (e.g.,

morpholine-linked ethers) to be attached there if the methoxy is replaced.

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